

# Personal protective equipment for handling 1-Aminopropan-2-ol

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## Compound of Interest

Compound Name: 1-Aminopropan-2-ol

Cat. No.: B162767

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## Essential Safety and Handling Guide for 1-Aminopropan-2-ol

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical, direct-answer safety and logistical information for the handling, storage, and disposal of **1-Aminopropan-2-ol** (Isopropanolamine, MIPA). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

## Immediate Safety Concerns

**1-Aminopropan-2-ol** is a corrosive and combustible liquid that poses significant health risks upon exposure. It can cause severe skin burns and serious eye damage.<sup>[1]</sup> The substance is also harmful if swallowed or absorbed through the skin.<sup>[2]</sup> Inhalation of vapors or mists may be harmful and can cause severe irritation to the mucous membranes and upper respiratory tract.<sup>[2]</sup>

## Personal Protective Equipment (PPE) Protocol

A thorough risk assessment must be conducted before handling. The following PPE is mandatory for all personnel working with **1-Aminopropan-2-ol**.

PPE Category	Specification	Rationale
Eye & Face Protection	Tightly fitting chemical splash goggles combined with a full-face shield (minimum 8-inch).	Protects against splashes of corrosive liquid and irritating vapors, preventing severe eye damage.[3]
Hand Protection	Chemical-resistant gloves. Butyl rubber or Neoprene are recommended for extended contact. Nitrile gloves are not recommended for immersion or direct handling due to poor resistance to amines, but may be suitable for incidental splash protection only, and must be replaced immediately upon contact.[4][5][6]	Prevents direct skin contact, which can cause severe chemical burns and harmful absorption.[3] Always consult the glove manufacturer for specific breakthrough time data.
Body Protection	Chemical-resistant apron or a complete chemical protection suit over standard lab coat.	Protects skin and personal clothing from splashes and spills.[3][7]
Respiratory Protection	Use in a well-ventilated area (e.g., certified chemical fume hood). If vapors or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved full-face respirator with appropriate cartridges (e.g., type ABEK).	Prevents inhalation of harmful and corrosive vapors.[8]

## Quantitative Data Summary

The following table summarizes key quantitative data for **1-Aminopropan-2-ol**.

Property	Value	Source
CAS Number	78-96-6	[9]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NO	[9]
Molecular Weight	75.11 g/mol	[2]
Appearance	Colorless liquid with a slight ammonia-like odor.	[8]
Boiling Point	160 °C (320 °F)	[10]
Flash Point	71 °C (159.8 °F) (Closed Cup)	[10]
Density	0.973 g/cm <sup>3</sup> at 25 °C	[10]
Oral Toxicity (LD50, Rat)	1,715 mg/kg	[2]
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not Established	[8]

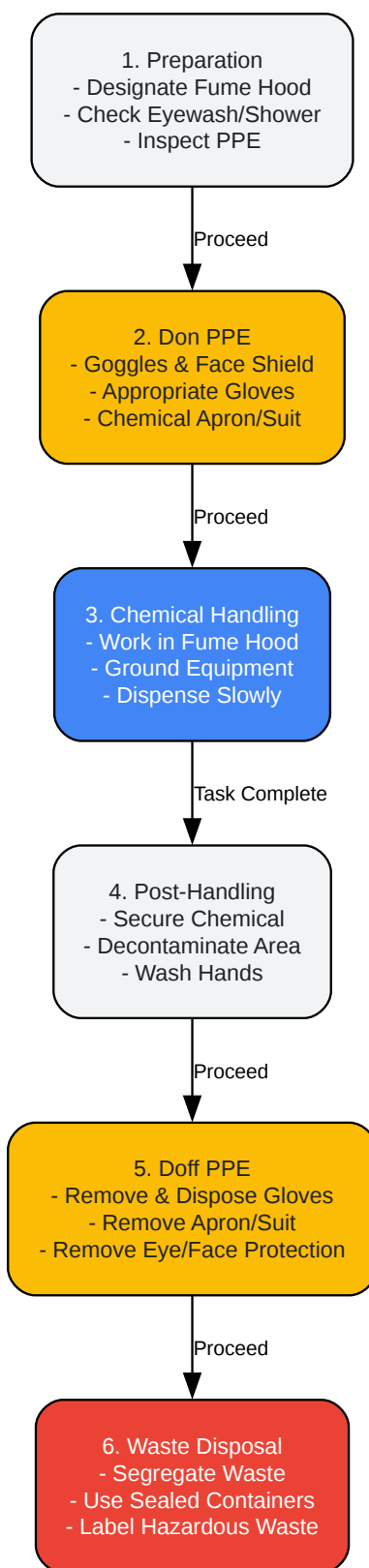
## Operational Plans: Step-by-Step Guidance

### Experimental Protocol: Safe Handling and Use

- Preparation:
  - Designate a specific area for handling, preferably within a certified chemical fume hood.
  - Ensure an emergency eyewash station and safety shower are unobstructed and within a 10-second travel distance.[7]
  - Verify that all necessary PPE is available, inspected for integrity, and correctly sized.
  - Prepare and label all necessary equipment and secondary containers.
- Handling:
  - Don all required PPE as specified in the table above before entering the designated handling area.

- Ground all equipment to prevent the buildup of electrostatic charge, as the material is combustible.[\[7\]](#)
- Avoid all personal contact, including inhalation of vapors.[\[7\]](#)
- Dispense the chemical slowly and carefully to avoid splashing. Use a bottle carrier for transport.
- Keep containers tightly closed when not in use.[\[7\]](#)
- Post-Handling:
  - Wash hands and forearms thoroughly with soap and water after handling, even if gloves were worn.
  - Carefully remove and decontaminate or dispose of PPE according to institutional guidelines. Contaminated clothing must be removed immediately and washed before reuse.[\[10\]](#)

## Logical Workflow for Safe Handling



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Caption: Workflow for handling **1-Aminopropan-2-ol**.

## Logistical Plans: Storage and Disposal

### Storage Protocol

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[7\]](#)
- Keep containers tightly closed to prevent reaction with atmospheric carbon dioxide and moisture.
- Store locked up or in an area accessible only to authorized personnel.[\[10\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[1\]](#)
- Use corrosion-resistant containers. Avoid aluminum, copper, and their alloys.[\[1\]](#)

### Disposal Plan

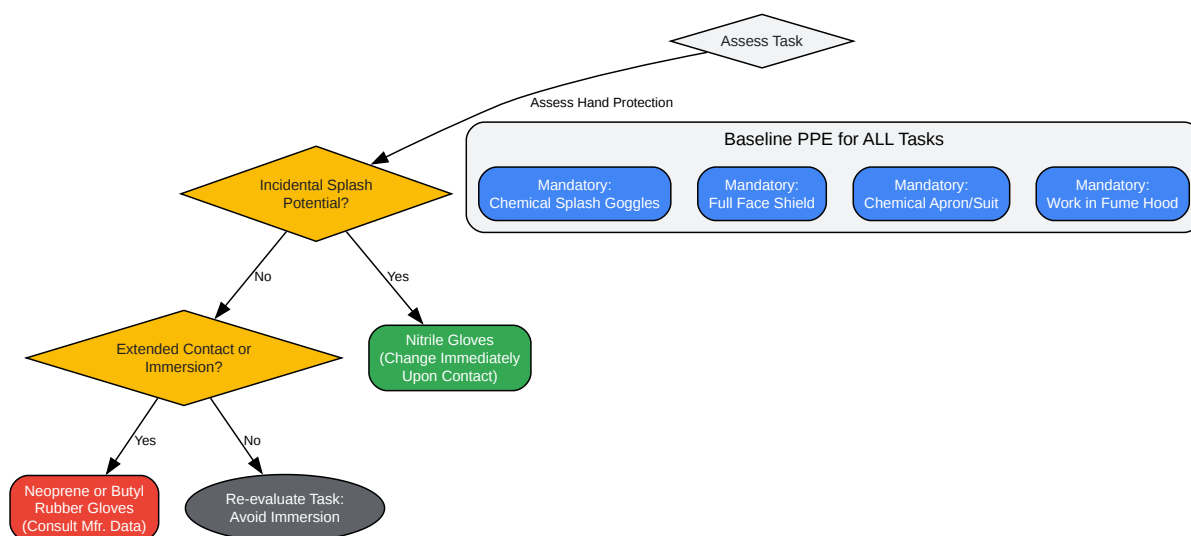
**1-Aminopropan-2-ol** and any materials contaminated with it are considered hazardous waste.

- Collection:
  - Collect surplus and non-recyclable solutions in a dedicated, properly labeled, and sealed hazardous waste container.
  - Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal:
  - Dispose of the waste through a licensed professional waste disposal service.
  - All disposal activities must be in strict accordance with applicable federal, state, and local environmental regulations.[\[10\]](#)
  - Contaminated packaging should be treated as unused product and disposed of in the same manner.

## Emergency Response

- **Spill:** Evacuate the area. Remove all ignition sources. Ventilate the area. Wearing full PPE, contain the spill using sand or an inert absorbent material. Collect the material in a sealed container for disposal. Do not allow the chemical to enter drains.[1]
- **Skin Contact:** Immediately flush the affected area with large amounts of water for at least 15 minutes while removing all contaminated clothing. Seek immediate medical attention.[10]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[10]
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

## PPE Selection Decision Logic



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Caption: Decision logic for selecting appropriate PPE.

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